

A Comprehensive Technical Guide to the Physicochemical Properties of 3,5-Dimethylisoxazole

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Compound of Interest

Compound Name: 3,5-Dimethylisoxazole

Cat. No.: B1293586

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core physicochemical properties of **3,5-Dimethylisoxazole**, a versatile heterocyclic compound with significant applications in medicinal chemistry and organic synthesis. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Core Physicochemical Data

The following tables summarize the key quantitative physicochemical properties of **3,5-Dimethylisoxazole**, compiled from various reputable sources.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ NO	[1][2]
Molecular Weight	97.12 g/mol	[1][2]
Appearance	Clear colorless to pale yellow liquid	[1][3]
Melting Point	-14 °C	[1][4][5]
Boiling Point	141-144 °C	[1][3][4][5][6][7][8]
Density	0.99 g/mL at 25 °C	[1][4][6][8]
Refractive Index (n _{20/D})	1.442	[1][4][6]
Flash Point	31 °C (87.8 °F)	[5]
Vapor Pressure	6.51 mmHg at 25°C	[1]

Table 2: Solubility and Partitioning Characteristics

Property	Value	Source(s)
Solubility in Water	50.9 g/L; also described as slightly soluble or insoluble	[1][6][9]
Solubility in Organic Solvents	Soluble in ethanol, methanol, and dimethyl sulfoxide (DMSO)	[9]
pKa (Predicted)	-1.35 ± 0.28	[1][4]
LogP (Octanol-Water Partition Coefficient)	1.29 - 1.43	[4][10]

Experimental Protocols

Detailed experimental protocols for determining the key physicochemical properties of **3,5-Dimethylisoxazole** are outlined below. These are generalized procedures based on standard laboratory techniques.

Determination of Melting Point

The melting point of **3,5-Dimethylisoxazole**, being below room temperature, is technically a freezing point. The determination would involve cooling the substance until it solidifies and then observing the temperature at which it melts upon warming.

Apparatus:

- Melting point apparatus with a cooling stage (e.g., a modified Mel-Temp or similar device)
- Capillary tubes
- Low-temperature thermometer

Procedure:

- A small amount of liquid **3,5-Dimethylisoxazole** is introduced into a capillary tube.
- The capillary tube is placed in the cooling block of the melting point apparatus.[\[11\]](#)
- The sample is cooled until it completely solidifies.
- The temperature is then slowly increased at a rate of 1-2 °C per minute.[\[11\]](#)
- The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded as the melting range.[\[11\]](#)

Determination of Boiling Point

Apparatus:

- Thiele tube or a simple distillation apparatus[\[12\]](#)
- Heating mantle or oil bath
- Thermometer
- Boiling chips

Procedure using a simple distillation apparatus:

- A small volume of **3,5-Dimethylisoxazole** is placed in a round-bottom flask, and boiling chips are added.
- The flask is connected to a distillation head with a condenser and a collection flask. A thermometer is positioned so that the bulb is just below the side arm of the distillation head.
- The flask is heated gently.^[12]
- The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point.^[12]

Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Water bath set to 25 °C

Procedure:

- The empty pycnometer is weighed.
- The pycnometer is filled with distilled water and placed in a water bath at 25 °C until it reaches thermal equilibrium. The volume is adjusted, and the pycnometer is weighed again.
- The pycnometer is dried and then filled with **3,5-Dimethylisoxazole**, brought to 25 °C in the water bath, and weighed.
- The density is calculated using the formula: $\text{Density} = (\text{mass of sample}) / (\text{volume of pycnometer})$.

Determination of pKa

As **3,5-Dimethylisoxazole** is a very weak base (predicted pKa of the conjugate acid is -1.35), standard aqueous titration is not feasible. Specialized techniques are required.

Method: NMR Spectroscopy in a non-aqueous solvent

- A series of solutions containing **3,5-Dimethylisoxazole** and a set of pH indicators are prepared in an anhydrous solvent like DMSO.[13]
- A pH gradient is established in an NMR tube by the diffusion of a strong acid into a basic solution of the analyte and indicators.[13]
- The chemical shifts of a proton on **3,5-Dimethylisoxazole** that is sensitive to protonation and the pH indicators are measured simultaneously along the pH gradient using chemical shift imaging (CSI).[13]
- The pKa is then determined by fitting the chemical shift data to the Henderson-Hasselbalch equation.[13]

Determination of Solubility

Method: Shake-Flask Method

- An excess amount of **3,5-Dimethylisoxazole** is added to a known volume of water in a flask.
- The flask is sealed and agitated in a constant temperature bath (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The solution is then filtered or centrifuged to remove the undissolved solute.
- The concentration of **3,5-Dimethylisoxazole** in the saturated aqueous solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.[14]

Determination of LogP (Octanol-Water Partition Coefficient)

Method: Shake-Flask Method

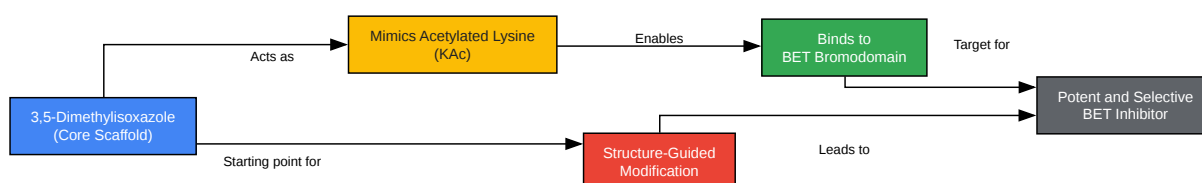
- A known volume of n-octanol and water are pre-saturated with each other.

- A small, accurately weighed amount of **3,5-Dimethylisoxazole** is dissolved in either the n-octanol or water phase.
- The two phases are combined in a separatory funnel and shaken vigorously for a set period to allow for partitioning.
- The mixture is then allowed to stand until the two phases have completely separated.
- The concentration of **3,5-Dimethylisoxazole** in both the n-octanol and water phases is determined analytically.^[15]
- The LogP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.^[15]

Visualizations

Logical Relationship in Drug Design

The following diagram illustrates the role of **3,5-Dimethylisoxazole** as a core scaffold in the structure-guided design of BET bromodomain inhibitors.

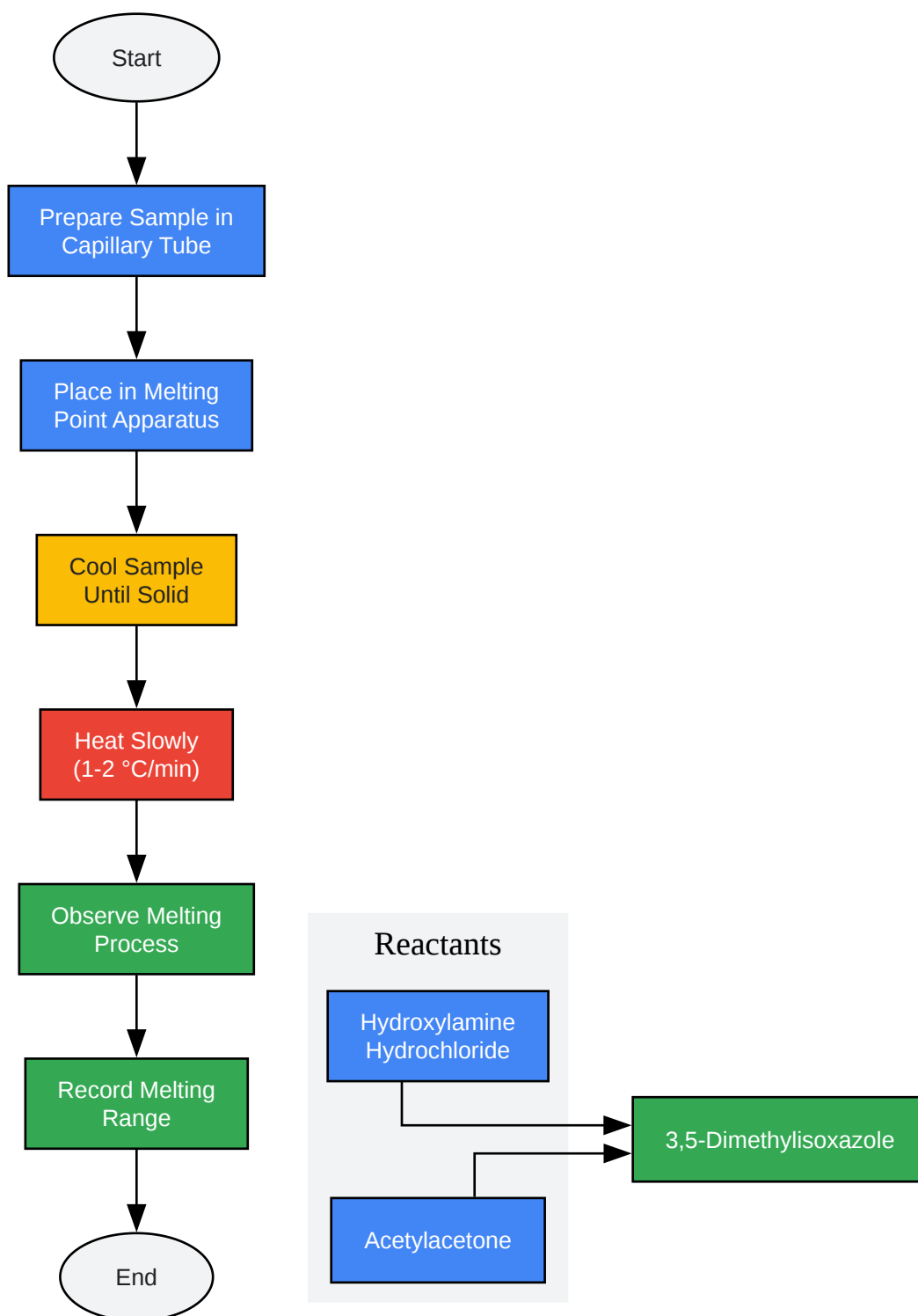


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Logical flow of BET inhibitor design.

Experimental Workflow: Melting Point Determination

This diagram outlines the typical workflow for determining the melting point of a substance like **3,5-Dimethylisoxazole**.



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